# A Comparative Guide to the Structure-Activity Relationship of Fluorinated Indoles

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *4-Fluoro-1H-indol-6-amine* |
| *CAS No.:* | *885518-26-3* |
| *Cat. No.:* | *B1360803* |

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The introduction of fluorine atoms into the indole scaffold has become a powerful strategy in medicinal chemistry to modulate the pharmacological properties of this privileged heterocyclic system. Fluorination can significantly impact a molecule's lipophilicity, metabolic stability, and binding affinity to biological targets.[1][2] This guide provides a comparative analysis of the structure-activity relationships (SAR) of various fluorinated indole derivatives, focusing on their anticancer, antiviral, and antimicrobial activities, as well as their effects on the central nervous system. The information is presented to aid in the rational design of novel and more potent therapeutic agents.

## Anticancer Activity of Fluorinated Indoles

Fluorinated indoles have emerged as a promising class of anticancer agents, targeting various mechanisms involved in cancer cell proliferation and survival. The strategic placement of fluorine atoms on the indole ring or its substituents can dramatically influence their cytotoxic potency and selectivity.[3]

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# SAR of Fluorinated Indole Derivatives as Anticancer Agents

The anticancer activity of fluorinated indoles is highly dependent on the position and nature of the fluorine substitution, as well as other substituents on the indole core.

A series of indole derivatives containing a penta-heterocyclic scaffold demonstrated that the introduction of electron-withdrawing groups like fluorine at the ortho-position of a benzene group attached to a 1,3,4-thiadiazole moiety resulted in weak antiproliferative activity.[4] However, in other scaffolds, fluorine substitution has been shown to enhance anticancer activity. For instance, some fluorinated analogs of indolyl Schiff bases exhibited promising antiproliferation properties against HepG2 (liver) and MCF7 (breast) cancer cell lines.[5]

A study on indole-sulfonamide derivatives revealed that bisindoles bearing a hydroxyl group and a 4-trifluoromethyl substituent were potent against the HepG2 cancer cell line.[6] Another study highlighted that methyl substitution at the N-1 position of the indole ring significantly enhanced anticancer activities by about 60-fold compared to the non-substituted analogs.[3] Furthermore, a hydroxymethyl substituent at the N-1 position was found to be more effective in enhancing anticancer activity than other groups like ethyl, fluoride, methyl, and acetyl.[3]

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| Compound/Series | Target Cell Line(s) | Key Structural Features | Activity (IC50) | Reference |
|---|---|---|---|---|
| 10b | A549 (Lung), K562 (Leukemia) | Indole with penta-heterocycle | 120 nM (A549), 10 nM (K562) | [4] |
| 11h | K562 (Leukemia) | Indole with penta-heterocycle | 60 nM | [4] |
| Indole-sulfonamide 30 | HepG2 (Liver) | Bisindole with hydroxyl and 4-trifluoromethylphenylsulfonamide | 7.37 μM | [6] |
| Indole-sulfonamide 31 | HepG2 (Liver) | Bisindole with hydroxyl and 4-chlorophenylsulfonamide | 8.91 μM | [6] |
| Indole-sulfonamide 36 | HepG2 (Liver) | Bisindole with hydroxyl and 4-nitrophenylsulfonamide | 9.92 μM | [6] |

## Experimental Protocols

In Vitro Antiproliferative Activity Assay (MTT Assay)

The antiproliferative activity of the synthesized compounds is commonly evaluated using the MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay.

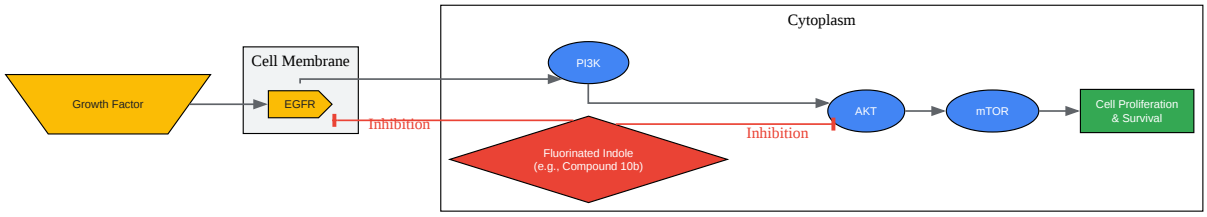
- Cell Seeding: Human cancer cell lines (e.g., A549, PC-3, HepG2, K562) are seeded in 96-well plates at a density of 5 × $10^3$ cells/well and incubated for 24 hours.[4]
- Compound Treatment: The cells are then treated with various concentrations of the test compounds and incubated for an additional 48 hours.

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- MTT Addition: After the incubation period, 20 µL of MTT solution (5 mg/mL in PBS) is added to each well, and the plates are incubated for another 4 hours at 37 °C.
- Formazan Solubilization: The medium is removed, and 150 µL of dimethyl sulfoxide (DMSO) is added to each well to dissolve the formazan crystals.
- Absorbance Measurement: The absorbance is measured at a wavelength of 490 nm using a microplate reader.
- IC50 Calculation: The concentration of the compound that causes 50% inhibition of cell growth (IC50) is calculated from the dose-response curves.[4]

## Visualization of a Key Signaling Pathway

The following diagram illustrates a simplified signaling pathway involving EGFR and AKT, which are common targets for anticancer drugs. Some indole derivatives have been shown to interfere with these pathways.[4]




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Caption: Simplified EGFR/AKT signaling pathway targeted by some fluorinated indole anticancer agents.

## Antiviral Activity of Fluorinated Indoles

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Fluorinated indoles have demonstrated significant potential as antiviral agents, particularly against human immunodeficiency virus (HIV). The fluorine atom can enhance binding to viral enzymes and improve pharmacokinetic properties.

## SAR of Fluorinated Indoles as HIV-1 Inhibitors

The antiviral activity of fluorinated indoles against HIV-1 is often associated with the inhibition of key viral enzymes like reverse transcriptase and integrase.

A notable example is a fluoro N-benzyl-substituted indole (compound 48 in a study), which acts as a potent HIV-1 integrase inhibitor with an IC50 of 0.2 µM against the wild-type strain.[7] This compound also showed excellent activity against mutant variants G140S and Y143R (IC50 values of 0.2 µM and 0.37 µM, respectively) and exhibited low cytotoxicity (CC50 >200 µM).[7] The 2,4-difluorobenzyl analog also displayed significant anti-integrase activity.[7]

Another class of indole derivatives, the bisindoles, have been investigated as HIV-1 fusion inhibitors targeting the glycoprotein gp41. A 4-fluoro derivative (compound 31 in a study) showed markedly enhanced potency compared to its non-fluorinated counterpart.[8]

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| Compound/Series | Viral Target | Key Structural Features | Activity (IC50/EC50) | Reference |
|---|---|---|---|---|
| Fluoro N-benzyl-substituted indole (48) | HIV-1 Integrase (WT) | N-benzyl indole with fluorine | 0.2 μM | [7] |
| Fluoro N-benzyl-substituted indole (48) | HIV-1 Integrase (G140S mutant) | N-benzyl indole with fluorine | 0.2 μM | [7] |
| Fluoro N-benzyl-substituted indole (48) | HIV-1 Integrase (Y143R mutant) | N-benzyl indole with fluorine | 0.37 μM | [7] |
| Bisindole (6j) | HIV-1 Fusion (gp41) | 6-6' linked bisindole | 200 nM (EC50) | [9][10] |
| 4-fluoro derivative (31) | HIV-1 Entry (gp120-CD4 interaction) | Indole analog | Markedly enhanced potency | [8] |

## Experimental Protocols

HIV-1 Integrase Strand Transfer Assay

This assay measures the ability of a compound to inhibit the strand transfer step of HIV-1 integration.

- Enzyme and DNA Preparation: Recombinant HIV-1 integrase and a suitable DNA substrate (e.g., a pre-processed viral DNA mimic and a target DNA) are prepared.
- Reaction Mixture: The reaction mixture is prepared containing the integrase enzyme, DNA substrate, and the test compound at various concentrations in a suitable buffer.
- Incubation: The reaction is initiated and incubated at 37 °C for a specific period (e.g., 60 minutes).

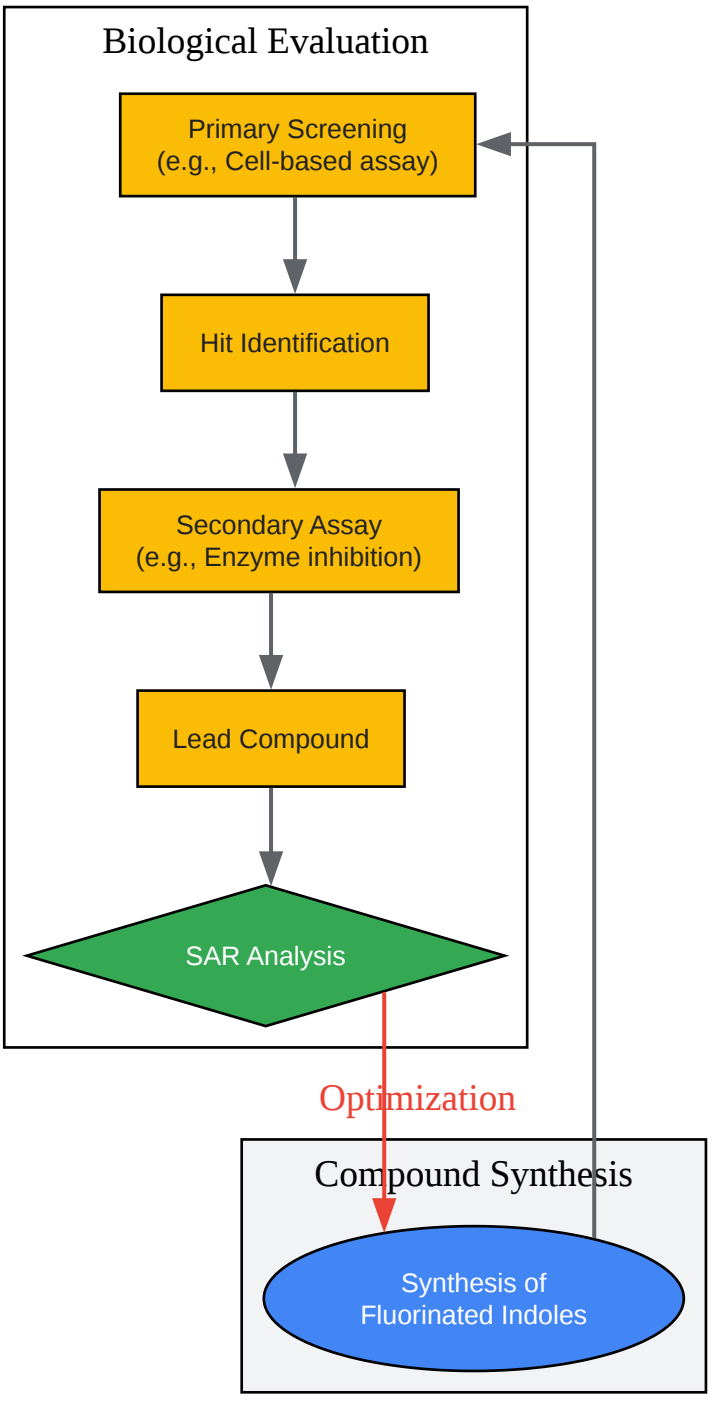
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- Quenching and Analysis: The reaction is stopped, and the products are analyzed, typically by gel electrophoresis, to separate the strand transfer products from the substrates.
- Quantification and IC50 Determination: The amount of product formation is quantified, and the IC50 value is determined by plotting the percentage of inhibition against the compound concentration.

## Visualization of Experimental Workflow

The following diagram illustrates a general workflow for the screening of antiviral compounds.

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Caption: General workflow for the discovery of novel antiviral fluorinated indoles.

## Antimicrobial Activity of Fluorinated Indoles

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The emergence of multidrug-resistant bacteria necessitates the development of new antimicrobial agents. Fluorinated indoles have shown promise in this area, exhibiting activity against various bacterial strains, including resistant ones.

## SAR of Fluorinated Indoles as Antimicrobial Agents

The position of halogen substitution on the indole ring is critical for antibacterial activity.

Multi-halogenated indoles have demonstrated potent bactericidal and antibiofilm activities against Staphylococcus aureus, including methicillin-resistant S. aureus (MRSA).[11] For instance, di-halogenated indoles showed markedly improved antibacterial activity compared to indole and mono-halogenated indoles.[11] Specifically, 6-bromo-4-iodoindole and 4-bromo-6-chloroindole were identified as potent agents with MIC values of 20-30 µg/mL.[11]

Fluorinated benzothiophene-indole hybrids represent another class of antibacterial compounds. These hybrids, accessible through a simple one-pot reaction, have been evaluated against various S. aureus and MRSA strains, with their activity being structure- and substituent-dependent.[12][13][14]

| Compound/Series | Target Strain(s) | Key Structural Features | Activity (MIC) | Reference |
|---|---|---|---|---|
| 6-bromo-4-iodoindole | S. aureus | Di-halogenated indole | 20 µg/mL | [11] |
| 4-bromo-6-chloroindole | S. aureus | Di-halogenated indole | 30 µg/mL | [11] |
| 5-bromo-6-chloroindole | S. aureus | Di-halogenated indole | 30 µg/mL | [11] |
| Indole | S. aureus | Unsubstituted indole | 1000 µg/mL | [11] |
| 5-iodoindole | S. aureus | Mono-halogenated indole | 100 µg/mL | [11] |

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## Experimental Protocols

Minimum Inhibitory Concentration (MIC) Determination

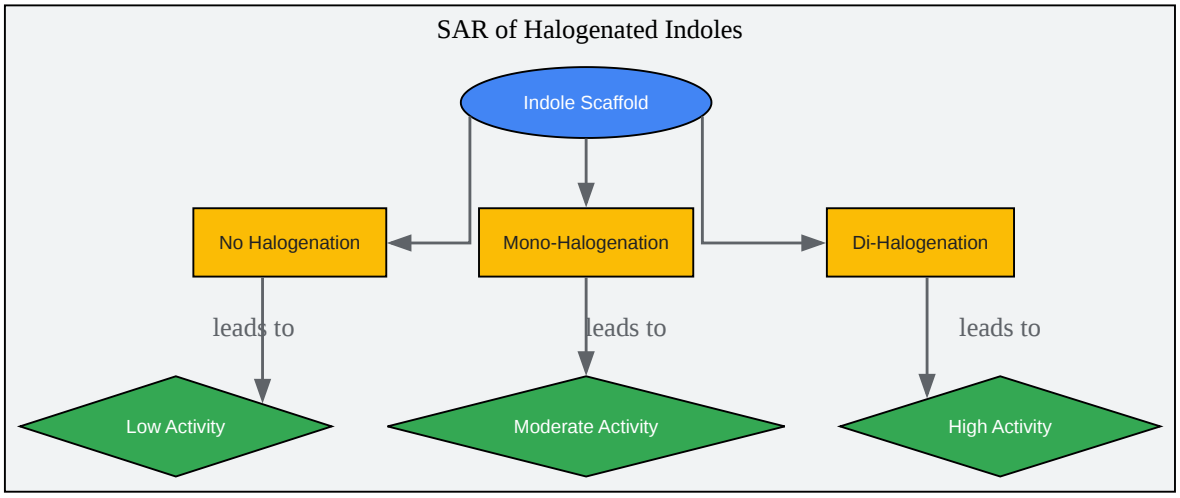
The MIC is the lowest concentration of an antimicrobial agent that prevents visible growth of a microorganism after overnight incubation.

- Bacterial Culture: A standardized inoculum of the test bacterium (e.g., S. aureus) is prepared.
- Serial Dilutions: Two-fold serial dilutions of the test compounds are prepared in a suitable growth medium (e.g., Mueller-Hinton broth) in a 96-well microtiter plate.
- Inoculation: Each well is inoculated with the bacterial suspension.
- Incubation: The plate is incubated at 37 °C for 18-24 hours.
- MIC Determination: The MIC is determined as the lowest concentration of the compound at which no visible bacterial growth is observed.

## Visualization of Logical SAR Relationships

The following diagram illustrates the logical relationship between halogenation and antimicrobial activity in the indole scaffold.

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Caption: Relationship between indole halogenation and antimicrobial activity.

# CNS Activity of Fluorinated Indoles: MAO-B Inhibition

Fluorinated indoles have been investigated as inhibitors of monoamine oxidase B (MAO-B), an enzyme involved in the degradation of neurotransmitters like dopamine. Inhibition of MAO-B is a therapeutic strategy for Parkinson's disease.

## SAR of Fluorinated Indoles as MAO-B Inhibitors

The inhibitory activity and selectivity of fluorinated indoles against MAO-B are influenced by the substitution pattern on the indole and attached moieties.

Two series of N-substituted indole-based analogs were synthesized and evaluated as MAO-B inhibitors.[15] Compounds 4b and 4e from this study exhibited potent MAO-B inhibitory activity with IC50 values of 1.65 µM and 0.78 µM, respectively.[15] These compounds also showed high selectivity for MAO-B over MAO-A, with selectivity indices greater than 60 and 120,

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respectively.[15] The most potent derivative, 4e (N-(1-(3-fluorobenzoyl)-1H-indol-5-yl)pyrazine-2-carboxamide), displayed a competitive mode of inhibition with a Ki of 94.52 nM.[16][17][18]

| Compound | Target Enzyme | Key Structural Features | Activity (IC50) | Selectivity Index (SI) | Reference |
|---|---|---|---|---|---|
| 4b | MAO-B | N-substituted indole | 1.65 µM | > 60 | [15] |
| 4e | MAO-B | N-(3-fluorobenzoyl )indole | 0.78 µM | > 120 | [15] |
| Rasagiline (Reference) | MAO-B | - | - | > 50 | [15] |

## Experimental Protocols

MAO-B Inhibition Assay

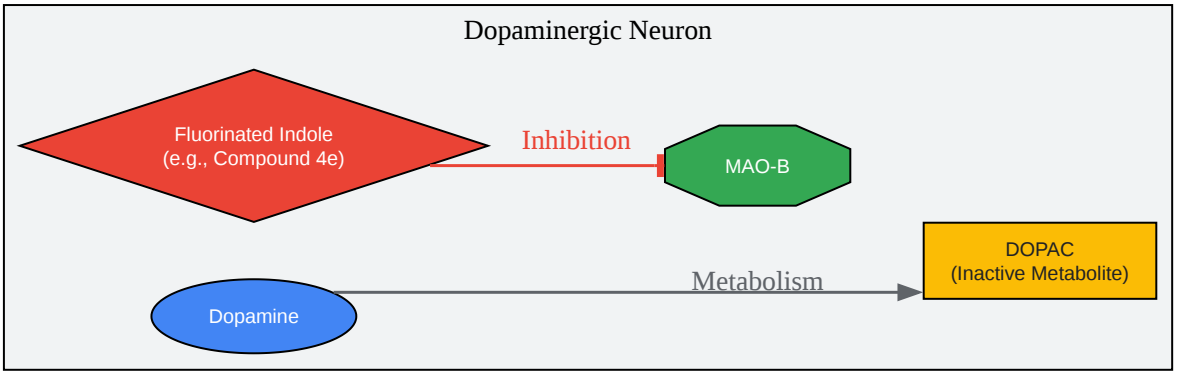
This assay measures the ability of a compound to inhibit the activity of the MAO-B enzyme.

- Enzyme Preparation: Recombinant human MAO-B is used as the enzyme source.
- Reaction Mixture: The reaction mixture contains the MAO-B enzyme, a suitable substrate (e.g., benzylamine), and the test compound at various concentrations in a buffer.
- Incubation: The reaction is initiated and incubated at 37 °C. The reaction produces hydrogen peroxide ($H_2O_2$).
- Detection: The amount of $H_2O_2$ produced is measured using a fluorescent or colorimetric probe (e.g., Amplex Red) in the presence of horseradish peroxidase.
- IC50 Calculation: The fluorescence or absorbance is measured, and the IC50 value is calculated from the dose-response curve.

## Visualization of MAO-B Inhibition

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The following diagram illustrates the role of MAO-B in dopamine metabolism and its inhibition by fluorinated indoles.




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Caption: Inhibition of MAO-B-mediated dopamine metabolism by fluorinated indoles.

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